

Physical and chemical characteristics of 2-[(Hydroxymethyl)amino]ethanol

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Compound of Interest

Compound Name: 2-[(Hydroxymethyl)amino]ethanol

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An In-depth Technical Guide to 2-[(Hydroxymethyl)amino]ethanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2-[(Hydroxymethyl)amino]ethanol** (HAE), a versatile organic compound with significant applications in various industrial and research fields. The document details its synthesis, reactivity, and established antimicrobial mechanisms. Particular emphasis is placed on presenting quantitative data in a structured format, outlining detailed experimental protocols for its analysis based on established methods for similar compounds, and visualizing its key reaction and biological pathways. This guide is intended to be a valuable resource for professionals in research, development, and quality control.

Introduction

2-[(Hydroxymethyl)amino]ethanol, also known as N-(Hydroxymethyl)ethanolamine, is a primary amino alcohol derivative. Its bifunctional nature, possessing both hydroxyl and secondary amine functionalities, makes it a subject of interest for various chemical transformations. Primarily, it is recognized for its role as a formaldehyde-releasing agent, which underpins its widespread use as a biocide and preservative in aqueous systems. This guide

delves into the core physicochemical properties, synthesis, and reactivity of this compound, providing a technical foundation for its application and further research.

Physical and Chemical Properties

The physical and chemical properties of **2-[(Hydroxymethyl)amino]ethanol** are summarized in the tables below. These properties are crucial for its handling, formulation, and application in various experimental and industrial settings.

Table 1: General and Physical Properties

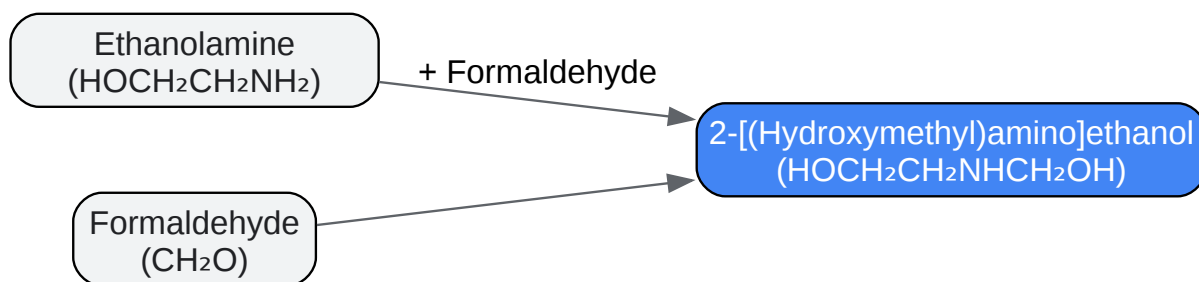
Property	Value	Source(s)
Molecular Formula	C ₃ H ₉ NO ₂	--INVALID-LINK--
Molecular Weight	91.11 g/mol	--INVALID-LINK--
CAS Number	65184-12-5	--INVALID-LINK--
Appearance	Light yellow to brown clear liquid	--INVALID-LINK--
Melting Point	160 °C (lit.)	--INVALID-LINK--
Boiling Point	240.2 °C at 760 mmHg	--INVALID-LINK--
Density	1.112 g/cm ³	--INVALID-LINK--
Solubility	Miscible with water	--INVALID-LINK--

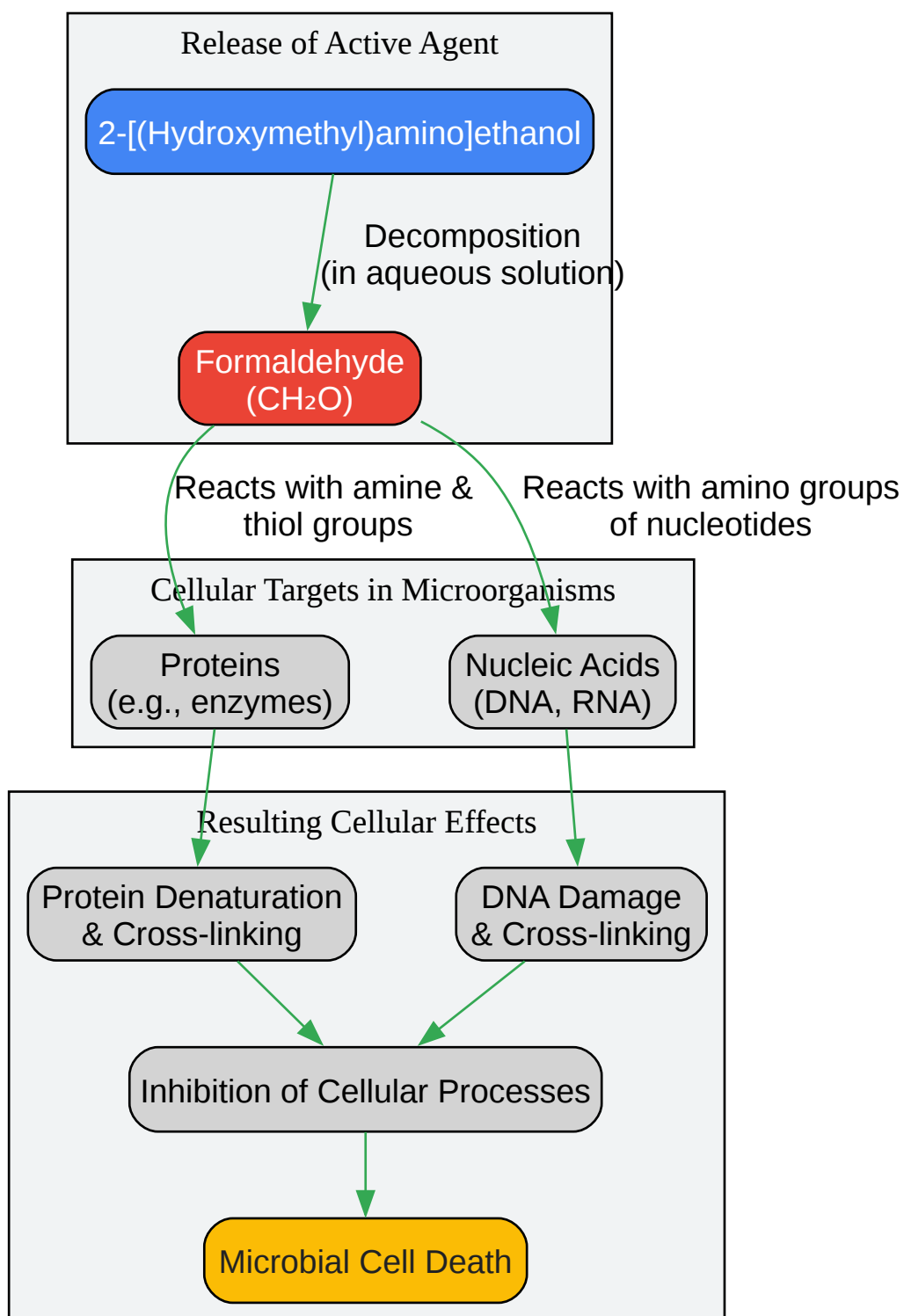
Table 2: Chemical and Reactivity Data

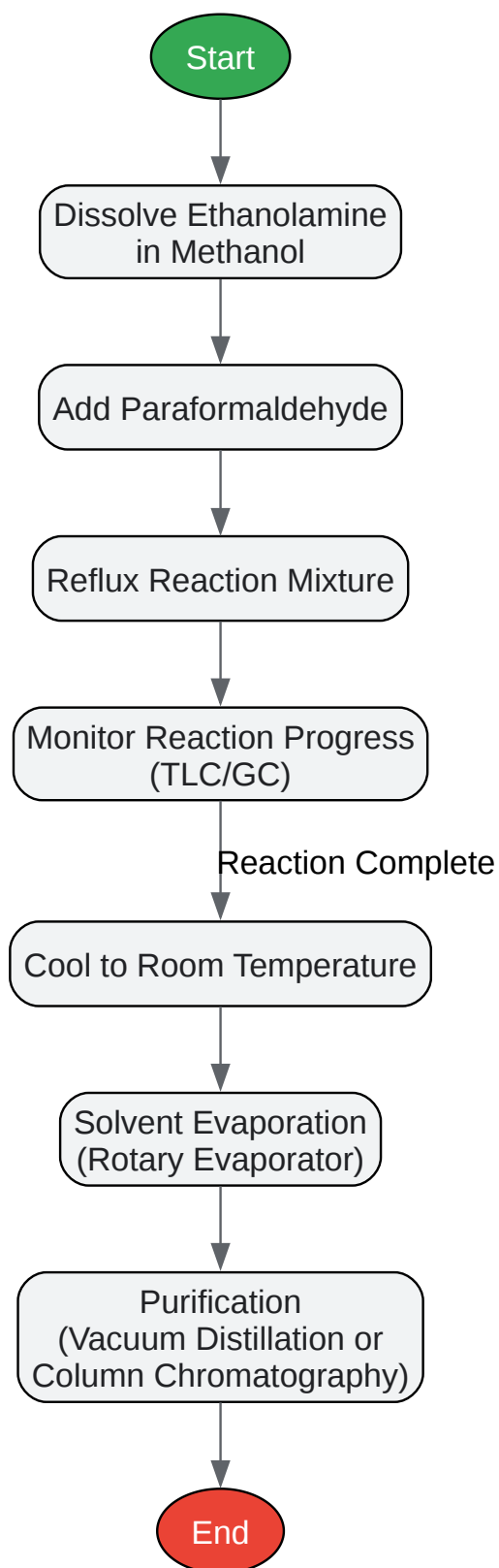
Property	Value/Information	Source(s)
IUPAC Name	2-(hydroxymethylamino)ethanol	--INVALID-LINK--
pKa	9.5 (of parent compound 2-aminoethanol)	--INVALID-LINK--
LogP	-1.5 (Predicted)	--INVALID-LINK--
Reactivity	Reacts with acids, oxidizing agents. Decomposes in aqueous solution to release formaldehyde.	--INVALID-LINK--
Stability	Stable under recommended storage conditions. Sensitive to moisture.	--INVALID-LINK--

Synthesis and Reactivity

The primary industrial synthesis of **2-[(Hydroxymethyl)amino]ethanol** involves the nucleophilic addition of formaldehyde to ethanolamine.^[1] This reaction is typically carried out in an aqueous medium.







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References

- 1. Ethanolamine | C₂H₇NO | CID 700 - PubChem [pubchem.ncbi.nlm.nih.gov]
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